A Spectroscopic Comparison of Dimethyl 4-hydroxyphthalate and Structurally Related Compounds

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Compound of Interest

Compound Name:	*Dimethyl 4-hydroxyphthalate*
CAS No.:	*22479-95-4*
Cat. No.:	*B1329615*

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A detailed analysis of **Dimethyl 4-hydroxyphthalate** and its analogs, Dimethyl phthalate and 4-Hydroxyphthalic acid, is presented, offering insights into their structural and electronic properties through a comparative spectroscopic study. This guide provides key experimental data and methodologies for researchers in organic chemistry, materials science, and drug development.

Dimethyl 4-hydroxyphthalate is a versatile chemical intermediate used in the synthesis of more complex organic molecules, including pharmaceutical ingredients and specialty chemicals.[1] Its spectroscopic signature, when compared with its parent compound, 4-hydroxyphthalic acid, and its non-hydroxylated counterpart, Dimethyl phthalate, reveals the influence of the hydroxyl and ester functional groups on the molecule's electronic environment.

Structural and Spectroscopic Overview

The key structural differences between the three compounds lie in the substituents on the benzene ring. **Dimethyl 4-hydroxyphthalate** features two adjacent methoxycarbonyl groups and a hydroxyl group. Dimethyl phthalate lacks the hydroxyl group, while 4-Hydroxyphthalic

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acid possesses two carboxylic acid groups and a hydroxyl group. These variations lead to distinct patterns in their respective NMR, IR, and mass spectra.

Comparative Spectroscopic Data

The following table summarizes the key spectroscopic data for **Dimethyl 4-hydroxyphthalate**, Dimethyl phthalate, and 4-Hydroxyphthalic acid.

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Spectroscopic Technique	Dimethyl 4-hydroxyphthalate	Dimethyl phthalate	4-Hydroxyphthalic acid
^{1}H NMR ($CDCl_3$, 400 MHz)	δ 7.77 (d, J = 8.8 Hz, 1H), 7.03 (d, J = 2 Hz, 1H), 6.95 (dd, J = 8.4 and 2.0 Hz, 1H), 3.93 (s, 3H), 3.88 (s, 3H)[2]	No data available in search results	No data available in search results
^{1}H NMR (DMSO-d_6, 400 MHz)	No data available in search results	No data available in search results	δ 6.90-6.93 (m, 2H), 7.69 (dd, 1H; J=2.4 Hz, 6.6 Hz), 10.41 (br s, 1H), 12.87 (br s, 2H)[3]
^{13}C NMR (DMSO-d_6, 100 MHz)	No data available in search results	No data available in search results	δ 114.2, 116.2, 120.7, 131.5, 137.3, 160.1, 167.4, 169.5[3]
FT-IR (KBr, cm^{-1})	Broad peak ~3200-3400 (O-H), Sharp peak ~1720 (C=O, ester)[4]	Data available, but specific peak values not provided in search results[5][6][7][8]	Data available, but specific peak values not provided in search results[9]
Mass Spectrometry (ESI-MS)	m/z 211 ($[M+H]^+$)[2]	Data available, but specific m/z values not provided in search results[10][11]	No data available in search results
Mass Spectrometry (GC-MS)	m/z (Top Peak): 179[12]	Data available, but specific m/z values not provided in search results[10][11]	No data available in search results

Experimental Protocols

The spectroscopic data presented were obtained using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer.[2][3][13] Samples were dissolved in deuterated chloroform

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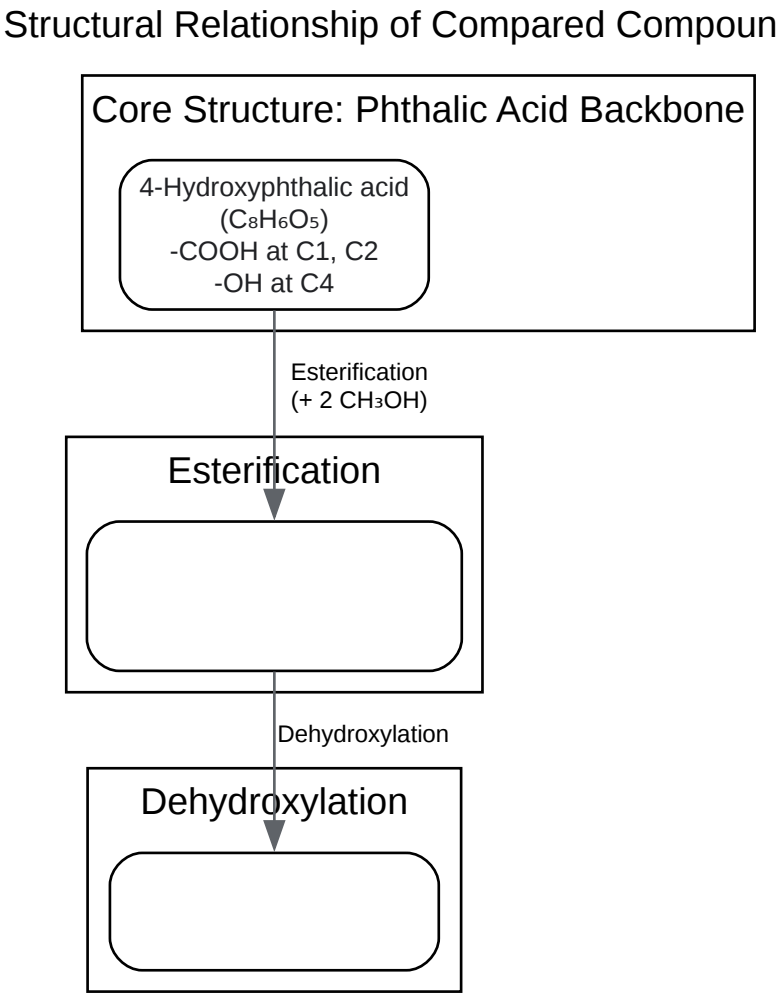
(CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆).[2][3][13] Chemical shifts (δ) are reported in parts per million (ppm).

- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR spectra were obtained using the KBr wafer technique.[4][12] The presence of characteristic functional groups was identified by their vibrational frequencies.

- Mass Spectrometry (MS): Electrospray ionization (ESI) and gas chromatography-mass spectrometry (GC-MS) were used to determine the mass-to-charge ratio (m/z) of the parent molecule and its fragments.[2][12]

Structural Relationships

The following diagram illustrates the structural relationship between **Dimethyl 4-hydroxyphthalate** and the related compounds.



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Caption: Chemical structures and transformations.

This comparative guide provides a foundational understanding of the spectroscopic properties of **Dimethyl 4-hydroxyphthalate** and its close structural relatives. The provided data and experimental context serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of these important chemical compounds.

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